

Application Notes and Protocols for 15-Lipoxygenase (15-LOX) Activity Assay

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Compound of Interest

Compound Name: 15-Oxo-9(Z),12(Z)-
octadecadienoic acid

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Introduction

15-Lipoxygenase (15-LOX) is a family of iron-containing enzymes that catalyze the dioxygenation of polyunsaturated fatty acids, such as linoleic acid and arachidonic acid, to produce hydroperoxy fatty acids.[1][2] These enzymes are implicated in a variety of physiological and pathological processes, including inflammation, atherosclerosis, and cancer. [2][3][4] The activity of 15-LOX results in the production of bioactive lipid mediators, including 15-hydroxyeicosatetraenoic acid (15-HETE) from arachidonic acid.[5][6] The modulation of 15-LOX activity is a significant area of interest for drug development. This document provides a detailed protocol for a spectrophotometric assay to measure 15-LOX activity, which can be adapted for inhibitor screening.

Principle of the Assay

The 15-lipoxygenase activity assay is based on the quantitative measurement of the hydroperoxides produced during the enzymatic reaction. Polyunsaturated fatty acid substrates, such as linoleic acid or arachidonic acid, are converted by 15-LOX into hydroperoxy derivatives

containing a conjugated diene system.[2][7] This conjugated diene exhibits a strong absorbance at 234 nm, and the rate of increase in absorbance is directly proportional to the enzyme activity.[2][8]

Materials and Reagents

Reagent/Material	Supplier/Catalog No.	Storage
15-Lipoxygenase (Soybean)	Sigma-Aldrich (L-7395) or equivalent	-20°C
Linoleic Acid	Sigma-Aldrich (L1376) or equivalent	-20°C
Arachidonic Acid	Cayman Chemical or equivalent	-20°C
Borate Buffer (0.2 M, pH 9.0)	Prepare in-house	Room Temperature
Dimethyl Sulfoxide (DMSO)	Sigma-Aldrich or equivalent	Room Temperature
Ethanol (Absolute)	Sigma-Aldrich or equivalent	Room Temperature
96-well UV-transparent plates	Corning or equivalent	Room Temperature
UV-Vis Spectrophotometer/Plate Reader	Molecular Devices or equivalent	N/A
Quercetin (Positive Control Inhibitor)	Sigma-Aldrich or equivalent	-20°C

Experimental Protocols

Preparation of Reagents

- 0.2 M Borate Buffer (pH 9.0): Prepare by dissolving boric acid in deionized water and adjusting the pH to 9.0 with sodium hydroxide.[2]
- Substrate Stock Solution (e.g., 10 mM Linoleic Acid): Dissolve linoleic acid in absolute ethanol. Store in small aliquots at -20°C to minimize oxidation. A slight pre-oxidation of linoleic acid may be necessary for enzyme activation.[2]

- Enzyme Stock Solution (e.g., 10,000 U/mL): Dissolve 15-lipoxygenase from soybean in cold 0.2 M borate buffer (pH 9.0). Keep the enzyme solution on ice throughout the experiment.^[2] The final concentration in the assay will be significantly lower.
- Inhibitor/Test Compound Stock Solutions: Dissolve test compounds in DMSO or another suitable solvent.^[2]

Spectrophotometric Assay for 15-LOX Activity

This protocol is adapted for a 96-well plate format but can be scaled for cuvettes.

- Assay Buffer Preparation: Prepare the required volume of 0.2 M borate buffer (pH 9.0).
- Reaction Mixture Preparation: For each well, prepare the reaction mixture as described in the table below. It is recommended to run all samples and controls in triplicate.

Component	Volume per well	Final Concentration
0.2 M Borate Buffer (pH 9.0)	Varies (to make up final volume)	0.2 M
Enzyme Solution (diluted in buffer)	50 µL	e.g., 200 U/mL
Inhibitor/Vehicle (DMSO)	10 µL	Varies
Substrate Solution (Linoleic Acid)	10 µL	e.g., 100 µM
Total Volume	200 µL	

- Assay Procedure: a. Add the appropriate volume of borate buffer to each well of a 96-well UV-transparent plate. b. Add the inhibitor or vehicle (e.g., DMSO) to the respective wells. c. Add the diluted enzyme solution to all wells except the blank. d. Incubate the plate at room temperature for 5 minutes.^[2] e. Initiate the reaction by adding the substrate solution to all wells. f. Immediately measure the absorbance at 234 nm in kinetic mode at room temperature, taking readings every 30 seconds for 5-10 minutes.^[2]

Data Analysis

- Calculate the rate of reaction ($\Delta\text{Abs}/\text{min}$): Determine the linear portion of the absorbance versus time curve and calculate the slope.
- Calculate Percent Inhibition: $\% \text{ Inhibition} = [(\text{Rate_vehicle} - \text{Rate_inhibitor}) / \text{Rate_vehicle}] * 100$
- Determine IC50 values: Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value (the concentration of inhibitor that causes 50% inhibition of enzyme activity).

Data Presentation

Table 1: Example Reagent Concentrations for 15-LOX Activity Assay

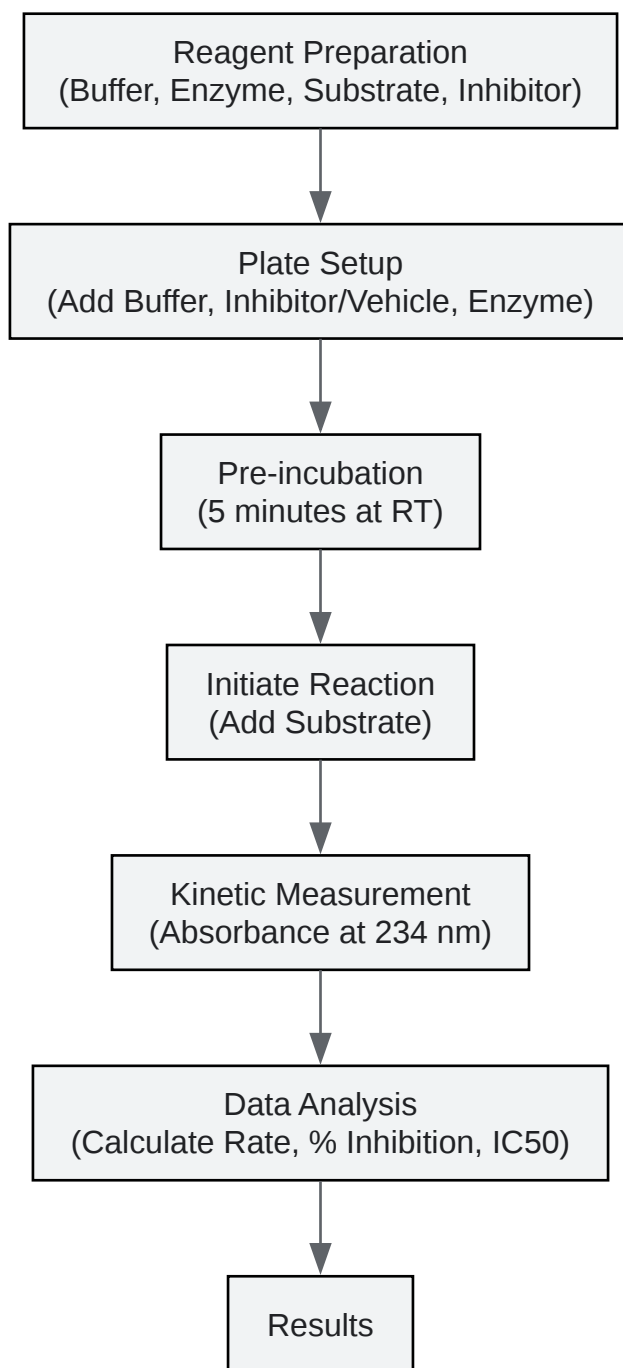
Reagent	Stock Concentration	Volume per well (μL)	Final Concentration
Borate Buffer	0.2 M, pH 9.0	130	0.2 M
15-LOX Enzyme	800 U/mL	50	200 U/mL
Vehicle (DMSO)	100%	10	5%
Linoleic Acid	2 mM	10	100 μM
Total Volume	200		

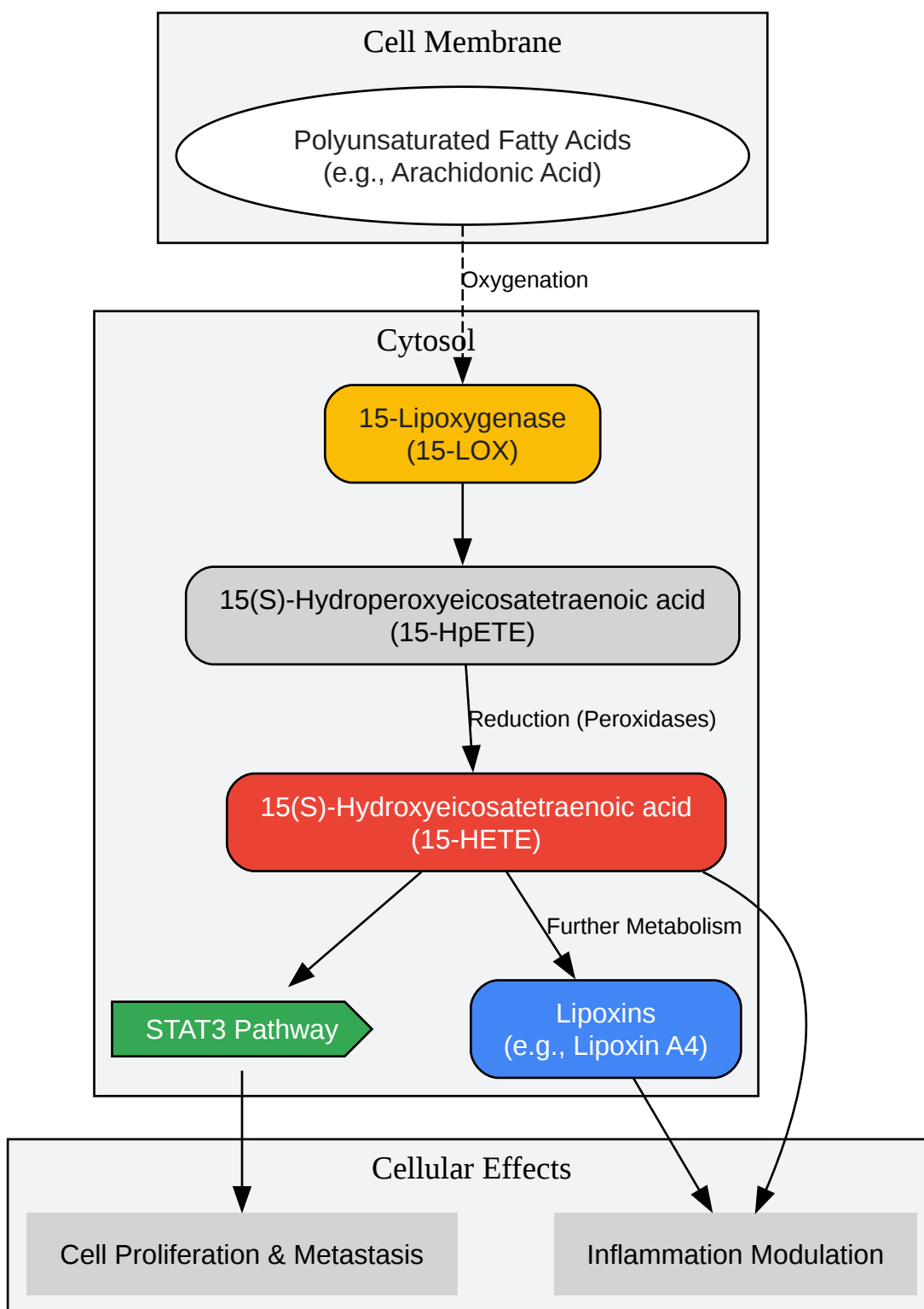
Table 2: Example Data for 15-LOX Inhibition

Inhibitor	IC50 (μM)	Reference
Nordihydroguaiaretic acid (NDGA)	9	[9]
Quercetin	Varies	[7]

Visualizations

Experimental Workflow





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